

Operational Disposal Guide: 5-Iodo-2-methoxy-4-methylpyrimidine

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Compound of Interest

Compound Name: 5-Iodo-2-methoxy-4-methylpyrimidine

Cat. No.: B11805592

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Executive Summary & Compound Identification

5-Iodo-2-methoxy-4-methylpyrimidine (CAS: 1239112-06-1) is a halogenated heterocyclic building block.^[1] While not classified as an acutely toxic P-listed substance (like cyanides), its disposal requires strict adherence to halogenated waste protocols.^[2]

Improper disposal—specifically mixing this iodinated compound with non-halogenated solvents—can compromise downstream incineration systems by generating corrosive Hydrogen Iodide (HI) gas, leading to regulatory fines and elevated disposal costs.^[2]

Chemical Property	Data
CAS Number	1239112-06-1
Molecular Formula	
Physical State	Solid (Powder/Crystalline)
Hazard Class	Irritant (Skin/Eye/Respiratory); Halogenated Organic
RCRA Waste Status	Hazardous (Characteristic); Not P-Listed
Critical Incompatibility	Strong Oxidizers, Strong Acids

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Critical Note: This compound contains stable chemical iodine (

). Unless synthesized with specific radioisotopes (

,

), it is NOT radioactive waste.[\[2\]](#) Do not place in decay-in-storage bins.

Pre-Disposal Assessment & Segregation

The primary operational error in handling iodinated pyrimidines is "waste stream cross-contamination."

The "Halogen Rule" (Scientific Rationale)

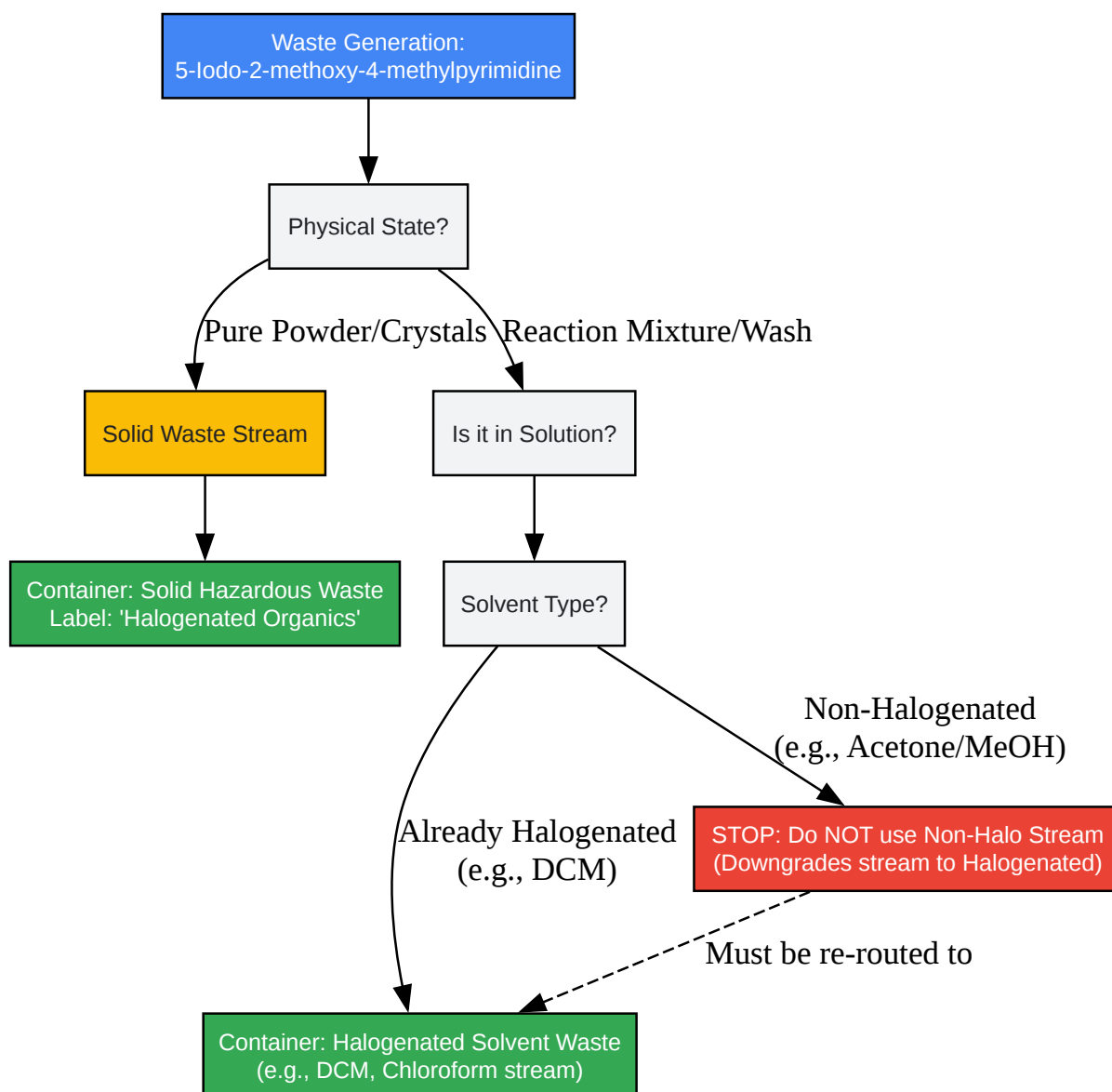
Standard organic waste incinerators operate at temperatures sufficient to burn carbon skeletons. However, burning iodine-containing compounds releases Hydrogen Iodide (HI) and elemental iodine (

) vapors.[\[2\]](#)

- Non-Halogenated Stream: Cheaper disposal; fuels energy recovery.
- Halogenated Stream: Requires specialized incinerators with caustic scrubbers to neutralize acid gases.

Directive: You must segregate this compound into the Halogenated waste stream.[3] Even a small amount of this solid dissolved in a non-halogenated solvent (like acetone) reclassifies the entire container as halogenated waste.

Waste Stream Decision Matrix



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Figure 1: Decision logic for segregating iodinated pyrimidine waste to prevent cross-contamination costs.

Step-by-Step Disposal Workflows

Scenario A: Disposal of Pure Solid (Expired/Excess)

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar or the original glass container.
- Labeling: Apply a hazardous waste label.
 - Constituents: Write "**5-Iodo-2-methoxy-4-methylpyrimidine**".
 - Hazards: Check "Toxic", "Irritant".^[2]
 - Tag: Clearly mark "HALOGENATED SOLID".
- Secondary Containment: Place the sealed jar into the satellite accumulation area's secondary bin.
- Log: Record the mass in the lab's waste inventory log.

Scenario B: Disposal of Reaction Mixtures (Liquid)

If the compound is dissolved in a solvent (e.g., Methanol, Ethyl Acetate, DCM):

- Identify the Stream: Regardless of the solvent, the presence of the Iodo- group mandates the Halogenated Waste Carboy.
- Compatibility Check: Ensure the carboy does not contain strong oxidizers (e.g., Nitric acid waste), which can react with the pyrimidine ring or oxidize the iodine.^[2]
- Transfer: Funnel the solution into the carboy.
- Rinsing: Triple rinse the glassware with a minimal amount of compatible solvent and add the rinsate to the same halogenated carboy.

Emergency Spill Response Protocol (Solid)

In the event of a benchtop spill of the solid powder, immediate containment is required to prevent respiratory irritation from dust.[2]



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Figure 2: Operational workflow for cleaning up solid iodinated pyrimidine spills.[2]

Detailed Cleanup Steps:

- Isolate: Alert nearby personnel. If the spill is large (>50g) or outside a fume hood, evacuate the immediate area.[2]
- Dampen: Do not dry sweep. Gently cover the powder with paper towels dampened with water or a mild detergent. This prevents the generation of airborne dust.[4]
- Collect: Scoop the damp material and towels into a sealable bag or jar.
- Decontaminate: Wipe the surface with a soap solution. Iodine compounds can stain; if staining occurs, a dilute sodium thiosulfate solution can reduce the iodine (turning it colorless) for easier cleaning, though this is primarily for elemental iodine releases.[2]
- Disposal: The cleanup debris is Hazardous Waste. Do not throw it in the regular trash.

Regulatory & Compliance Context

EPA RCRA Codes

While **5-Iodo-2-methoxy-4-methylpyrimidine** is not a "Listed" waste (F, K, P, or U lists) by specific name, it is regulated under the "Characteristic" or "Generator Knowledge" rules.[2]

- Halogenated Solvents (F-List): If mixed with spent halogenated solvents (e.g., Methylene Chloride), the mixture carries the F001/F002 code [1].[2][5]

- Toxicity: Due to the biological activity of pyrimidine derivatives, it should be treated as toxic. [2]
- Universal Waste Rule: Does not apply.

Storage Requirements[2][6][8][9]

- Temperature: Store at 2-8°C (Refrigerated) to maintain stability and prevent slow decomposition which could release iodine [2].
- Light: Store in amber vials or dark areas (Light sensitive).
- Segregation: Keep physically separate from strong oxidizers and strong acids.

References

- United States Environmental Protection Agency (EPA). (2024). RCRA Hazardous Waste F-List: Spent Halogenated Solvents. Defines the regulatory requirement for separating halogenated waste streams to prevent F-listing of non-hazardous solvents.
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- ChemicalBook. (2024). Material Safety Data Sheet (MSDS) for Iodinated Pyrimidine Analogs. Establishes baseline hazard data (H315, H319, H335) for the structural class.[2] [2]
- University of Akron EHS. (n.d.). Halogenated vs. Non-Halogenated Waste Guidelines. Operational standard for separating organic waste streams based on halogen content. [2]

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